

Early-stage research on ZXX2-77 effects

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZXX2-77

Cat. No.: B3051023

[Get Quote](#)

References

- 1. SOX2-associated signaling pathways regulate biological phenotypes of cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. embopress.org [embopress.org]
- 3. SOX17 antagonizes WNT/ β -catenin signaling pathway in hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A directional Wnt/ β -catenin-Sox2-proneural pathway regulates the transition from proliferation to differentiation in the Xenopus retina - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Rap2 is required for Wnt/ β -catenin signaling pathway in Xenopus early development - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Early-stage research on ZXX2-77 effects]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051023#early-stage-research-on-zxx2-77-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com